

## An In-depth Technical Guide to Coluracetam (CAS No. 135463-81-9)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 2-methyl-2-phenylpropanoic acid

Cat. No.: B140370 Get Quote

Disclaimer: The user-provided CAS number 826-55-1 corresponds to **2-Methyl-2-phenylpropanoic acid**. However, the detailed request for information on signaling pathways and drug development strongly suggests an interest in the nootropic agent Coluracetam, whose CAS number is 135463-81-9. This guide will focus on Coluracetam.

#### Introduction

Coluracetam (formerly MKC-231, BCI-540) is a synthetic nootropic compound of the racetam family, distinguished by its unique mechanism of action.[1][2] It was initially developed by Mitsubishi Tanabe Pharma Corporation for the potential treatment of Alzheimer's disease.[1][2] After failing to meet endpoints in clinical trials for Alzheimer's, it was licensed by BrainCells Inc. for investigation into major depressive disorder (MDD) and generalized anxiety disorder (GAD). [1][3] Coluracetam's primary pharmacological activity centers on the enhancement of the brain's choline uptake system, which is critical for the synthesis of the neurotransmitter acetylcholine.[4][5] This guide provides a comprehensive overview of its chemical properties, mechanism of action, experimental protocols, and potential applications for researchers and drug development professionals.

### **Chemical and Physical Properties**

Coluracetam is a fat-soluble, white crystalline powder.[6][7] Its key quantitative properties are summarized in the table below.



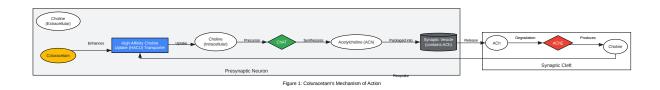
Property	Value	Reference
IUPAC Name	N-(2,3-Dimethyl-5,6,7,8-tetrahydrofuro[2,3-b]quinolin-4-yl)-2-(2-oxo-1-pyrrolidinyl)acetamide	[1]
CAS Number	135463-81-9	[1][7]
Molecular Formula	C19H23N3O3	[1][2]
Molar Mass	341.411 g⋅mol <sup>-1</sup>	[1][2]
Melting Point	165-167°C	[8]
Appearance	White to off-white crystalline powder	[2][7]
Solubility	Soluble in DMSO, ethanol, chloroform, acetone. Limited solubility in water.	[7][8][9][10]

# Mechanism of Action: High-Affinity Choline Uptake (HACU) Enhancement

The principal mechanism of Coluracetam is the enhancement of high-affinity choline uptake (HACU), which is the rate-limiting step in the synthesis of acetylcholine (ACh).[1][11] By modulating the choline transporter system, Coluracetam increases the velocity of choline transport into neurons.[12] This leads to a greater availability of choline for the enzyme choline acetyltransferase (ChAT), resulting in increased ACh synthesis.[2] This action is particularly significant in cognitively impaired models where cholinergic function is compromised.[1][9] Studies in rats treated with cholinergic neurotoxins have shown that Coluracetam can reverse deficits in ACh levels and improve learning.[1][9] The procognitive effects may be long-lasting, suggesting it induces a change in the regulation of the choline transporter system.[1]

Beyond its primary cholinergic effect, some research suggests Coluracetam may also modulate AMPA receptors, which are involved in fast synaptic transmission and play a role in learning and memory.[2][13]





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Figure 1: Coluracetam's Mechanism of Action

#### **Pharmacokinetics**

Coluracetam has a relatively short half-life, estimated to be around 2-3 hours. In animal studies, despite the compound being undetectable in the brain after 3 hours, the cognitive benefits were observed to persist, suggesting a lasting impact on the cholinergic system.[12] As a fat-soluble compound, it is recommended to be taken with a healthy fat source to aid absorption.[6]

#### **Experimental Protocols**

Detailed, step-by-step protocols are proprietary to the conducting research institutions.

However, a representative methodology for assessing the efficacy of Coluracetam in an animal model of cognitive deficit can be summarized from published studies.[9]

Objective: To assess the effect of Coluracetam on learning and memory in rats with a chemically-induced cholinergic deficit.

Model: Ethylcholine aziridinium (AF64A)-treated rats. AF64A is a neurotoxin that selectively destroys cholinergic neurons, creating a model of cognitive impairment.[9]

Methodology:

#### Foundational & Exploratory





- Animal Subjects: Male Wistar rats are housed under standard laboratory conditions.
- Induction of Deficit: A single intracerebroventricular (ICV) injection of the cholinergic neurotoxin AF64A is administered to induce a learning deficit. Control groups receive a saline injection.
- Drug Administration: Coluracetam is administered orally (e.g., at doses of 1-10 mg/kg) for a predetermined period before behavioral testing.[2] A vehicle control group is also included.
- Behavioral Testing (Morris Water Maze):
  - Acquisition Phase: Rats are trained to find a hidden platform in a circular pool of opaque water, using spatial cues. Latency to find the platform and path length are recorded over several days.
  - Probe Trial: The platform is removed, and the time spent in the target quadrant where the platform was previously located is measured to assess spatial memory retention.
- Neurochemical Analysis: After behavioral testing, brain tissue (specifically the hippocampus)
  is collected. High-performance liquid chromatography (HPLC) may be used to measure
  levels of acetylcholine and choline to confirm the effects of the drug on the cholinergic
  system.
- Data Analysis: Statistical analysis (e.g., ANOVA) is used to compare the performance of the Coluracetam-treated group against the AF64A-impaired and control groups.



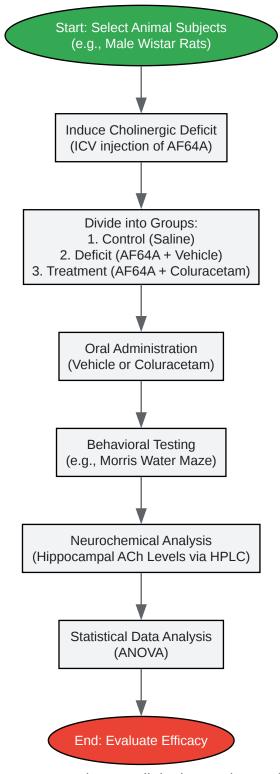


Figure 2: Representative Preclinical Experimental Workflow

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Figure 2: Representative Preclinical Experimental Workflow



### **Applications and Research Areas**

Coluracetam has been investigated for several potential therapeutic applications:

- Cognitive Enhancement: Its primary application is as a nootropic to improve memory, learning, and focus.[4][14]
- Alzheimer's Disease: Though initial trials were unsuccessful, its mechanism of action remains relevant for conditions involving cholinergic decline.[1][12]
- Major Depressive Disorder (MDD) & Generalized Anxiety Disorder (GAD): Phase IIa clinical trials suggested potential efficacy for patients with comorbid MDD and GAD who were unresponsive to standard antidepressants.[1]
- Neuroprotection: Studies have shown it may protect neurons from glutamate toxicity and other harmful substances.[12]
- Retinal and Optic Nerve Injury: There is some evidence suggesting potential use in preventing and treating ischemic retinopathy and nerve injury.[1][6]

### Safety and Toxicology

Coluracetam is generally considered well-tolerated and non-toxic in short-term studies, though long-term safety data in humans is lacking.[6][15]



Parameter	Information	Reference
General Safety	Considered well-tolerated and non-toxic in limited studies.	[6][15]
Common Side Effects	Fatigue, headaches, anxiety, nervousness, nausea. Often associated with high doses or insufficient choline intake.	[6][12]
Long-term Effects	Not scientifically studied; long- term safety profile is unknown.	[3][15]
Drug Interactions	May interact with anticholinergic and cholinergic drugs.	[15]
Legal Status	Not FDA approved in the US. Legal status varies by country.	[1][15]

It is crucial to note that much of the available information is from animal studies and anecdotal reports, with a limited number of human clinical trials having been published.[15][16]

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- To cite this document: BenchChem. [An In-depth Technical Guide to Coluracetam (CAS No. 135463-81-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140370#cas-number-826-55-1-properties-and-uses]

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